

An In-depth Technical Guide to Biotin-C10-NHS Ester

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Compound of Interest

Compound Name: *Biotin-C10-NHS Ester*

Cat. No.: *B15579216*

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For researchers, scientists, and drug development professionals, **Biotin-C10-NHS Ester** stands as a crucial reagent for the covalent labeling of biomolecules. This guide provides a comprehensive overview of its chemical properties, mechanism of action, applications, and detailed experimental protocols.

Introduction

Biotin-C10-NHS Ester is an amine-reactive biotinylation reagent characterized by a C10 spacer arm. This long-chain spacer minimizes steric hindrance when the biotinylated molecule interacts with avidin or streptavidin, ensuring high-affinity binding. The N-Hydroxysuccinimide (NHS) ester group provides a mechanism for efficiently and stably conjugating biotin to primary amines on proteins, peptides, and other biomolecules. This process, known as biotinylation, is a cornerstone technique for a multitude of applications in life science research, from immunoassays to targeted drug delivery and the synthesis of PROTACs (Proteolysis Targeting Chimeras).^{[1][2][3]}

Chemical Properties and Structure

The key attributes of **Biotin-C10-NHS Ester** are summarized in the table below. While the exact values for the C10 variant may slightly differ, the properties are largely consistent with

similar long-chain Biotin-NHS esters.

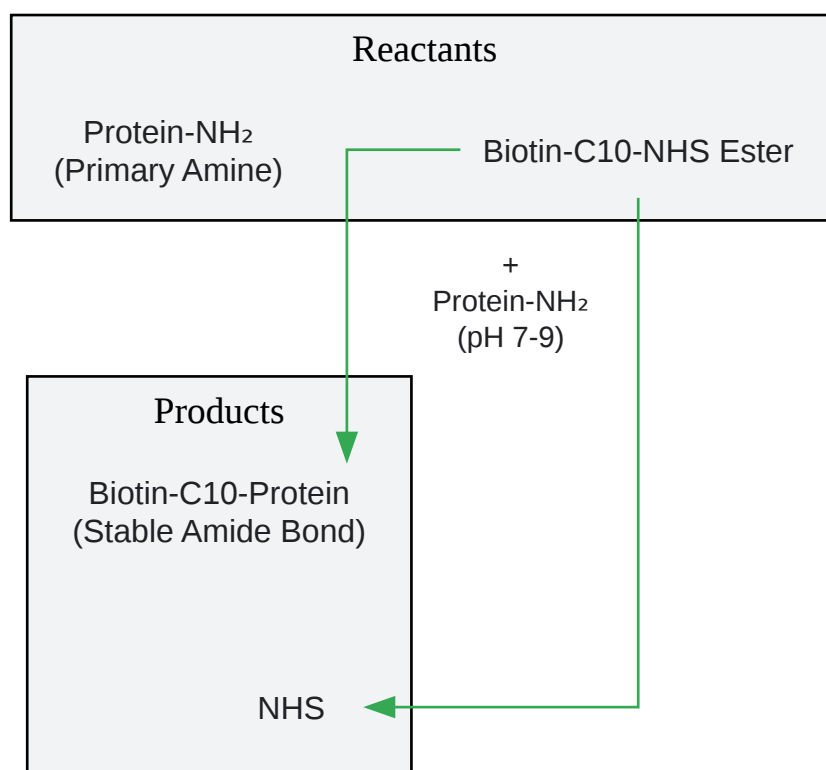
Property	Value	References
Chemical Formula	C ₂₉ H ₄₄ N ₄ O ₆ S	Assumed based on structure
Molecular Weight	~584.75 g/mol	Assumed based on structure
CAS Number	887628-40-2	[4]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, DMF	[5][6]
Storage	Store at -20°C, desiccated	[5][6][7]
Purity	>95%	[6]

Note: The chemical formula and molecular weight are estimated for the C10 variant. Properties are based on closely related Biotin-NHS ester compounds.

Mechanism of Action

The utility of **Biotin-C10-NHS Ester** lies in its specific reactivity towards primary amines (-NH₂). These are found at the N-terminus of polypeptides and on the side chain of lysine residues. The reaction is a nucleophilic acyl substitution where the primary amine attacks the carbonyl carbon of the NHS ester. This results in the formation of a stable, covalent amide bond and the release of N-hydroxysuccinimide as a byproduct.[8][9]

This reaction is most efficient in a pH range of 7 to 9.[8] It is critical to use buffers that do not contain primary amines, such as Tris or glycine, as these will compete with the target molecule for reaction with the NHS ester, thereby reducing labeling efficiency.[8][10]



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Figure 1: Reaction of **Biotin-C10-NHS Ester** with a primary amine.

Applications in Research

The high-affinity interaction between biotin and streptavidin ($K_d \approx 10^{-15}$ M) is one of the strongest non-covalent bonds known in biology.[8] This makes biotin a versatile molecular tag for numerous applications:

- **Immunoassays:** In techniques like ELISA and Western blotting, biotinylated antibodies can be detected with high sensitivity using streptavidin conjugated to enzymes (e.g., HRP) or fluorophores.[8][11]
- **Affinity Chromatography:** Biotinylated proteins or other molecules can be easily purified from complex mixtures using streptavidin-immobilized resins.
- **Fluorescence-Activated Cell Sorting (FACS):** Cells can be labeled with biotinylated antibodies and subsequently stained with fluorescently-tagged streptavidin for sorting.[11]

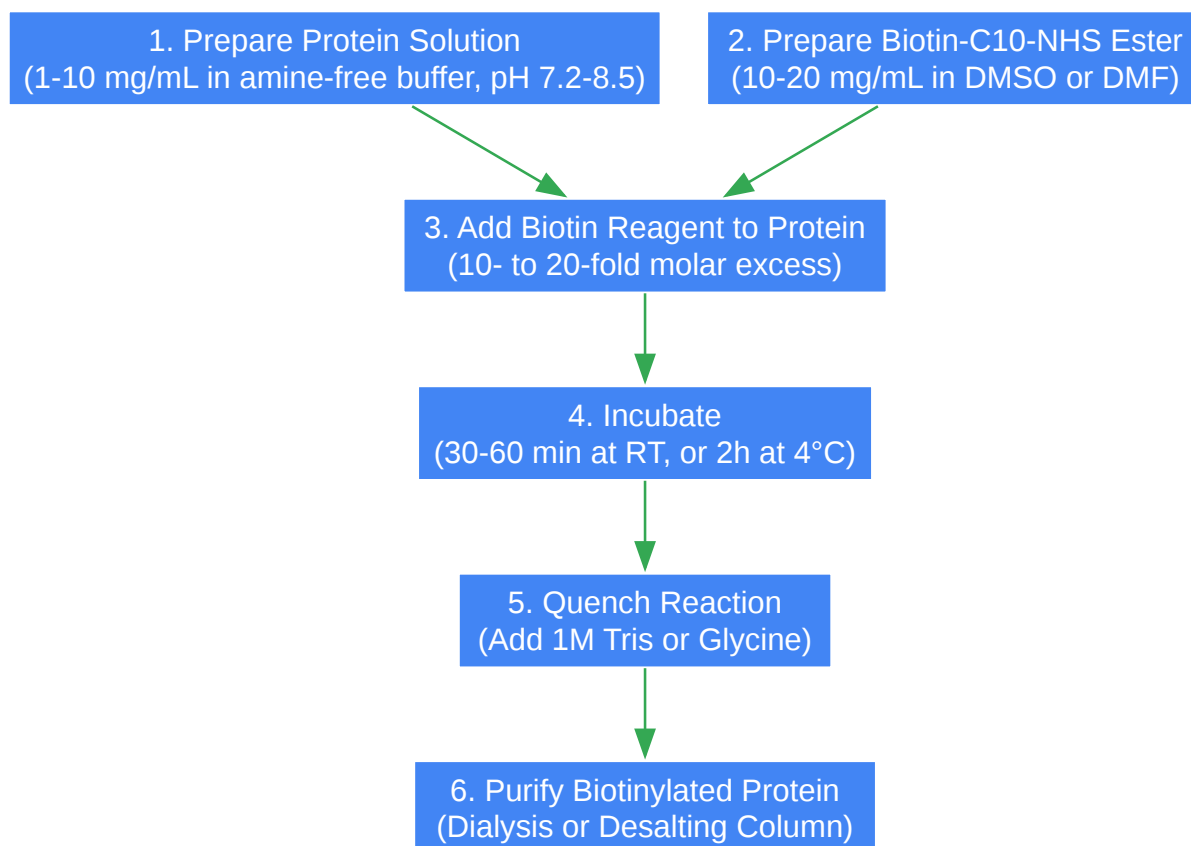
- Protein-Protein Interaction Studies: Biotinylation is used in pull-down assays to isolate binding partners of a "bait" protein.[\[12\]](#)
- PROTAC Synthesis: **Biotin-C10-NHS Ester** can serve as an alkyl/ether-based linker in the synthesis of PROTACs.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Cell Surface Labeling: Water-soluble versions (sulfo-NHS esters) are used to specifically label proteins on the exterior of living cells, as they are membrane-impermeable.[\[13\]](#)[\[14\]](#)

Experimental Protocols

The following section provides a detailed methodology for a typical protein biotinylation experiment.

- Protein Sample: Dissolve the protein to be labeled at a concentration of 1-10 mg/mL in an amine-free buffer. Suitable buffers include phosphate-buffered saline (PBS) at pH 7.2-7.5 or 100 mM sodium bicarbonate, pH 8.5.[\[7\]](#)[\[15\]](#)
- **Biotin-C10-NHS Ester** Solution: Immediately before use, dissolve the **Biotin-C10-NHS Ester** in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) to a stock concentration of 10-20 mg/mL.[\[7\]](#)[\[8\]](#)[\[15\]](#) The reagent is moisture-sensitive, so the vial should be equilibrated to room temperature before opening to prevent condensation.[\[7\]](#)[\[16\]](#)
- Quenching Buffer: Prepare a 1 M Tris-HCl or glycine solution at pH ~8.0 to stop the reaction.

The workflow for protein biotinylation involves dissolving the protein, adding the biotinylation reagent, incubating, quenching the reaction, and finally, purifying the labeled protein.



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Figure 2: Standard workflow for protein biotinylation.

- Calculate Reagent Volume: Determine the amount of **Biotin-C10-NHS Ester** needed to achieve a 10- to 20-fold molar excess over the protein. Dilute protein solutions may require a higher molar excess.^[7]
- Reaction Incubation: Add the calculated volume of the biotin stock solution to the protein solution. Incubate the reaction for 30-60 minutes at room temperature or for 2 hours at 4°C with gentle agitation.^{[7][8]}
- Quenching: Stop the reaction by adding the quenching buffer (e.g., 1/10th of the reaction volume) and incubate for an additional 15-30 minutes at room temperature.^{[8][16]} This step ensures that any unreacted NHS ester is deactivated.
- Purification: Remove unreacted biotin and the quenching buffer from the biotinylated protein using dialysis against PBS or a desalting column.^{[8][15]}

Quantitative Data and Analysis

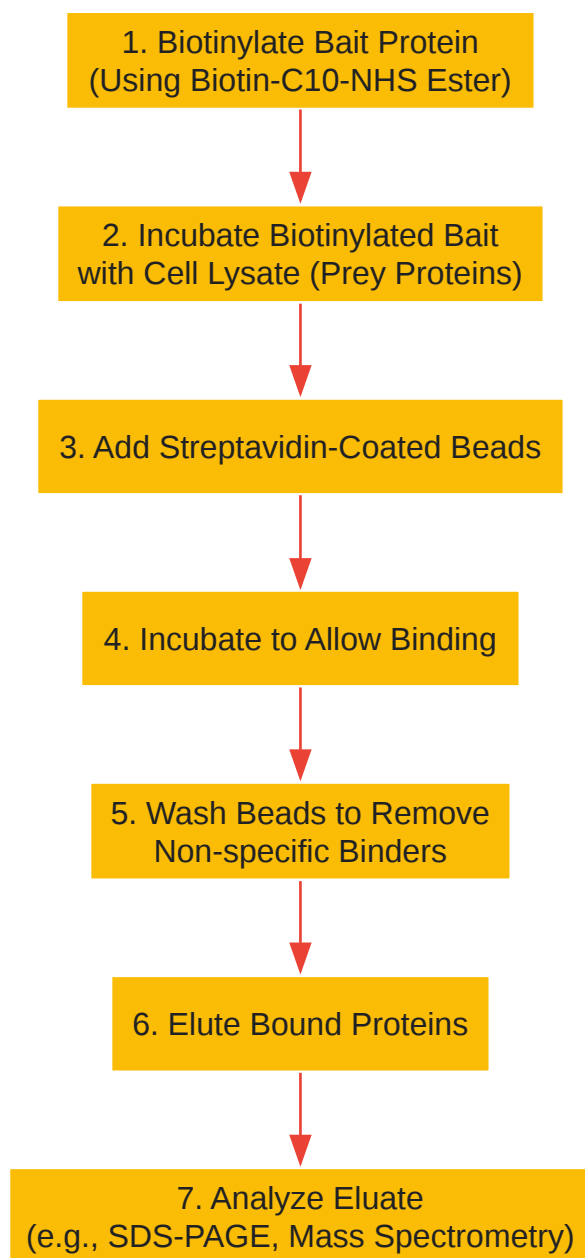
The efficiency of biotinylation can be assessed to ensure optimal labeling for downstream applications.

Parameter	Method	Expected Outcome	References
Degree of Biotinylation	HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay or fluorescent biotin assay.	Can be optimized by varying the molar excess of the biotin reagent.	General knowledge
Percent Biotinylation	Pass an aliquot of the labeled protein through a streptavidin-agarose column and measure the protein concentration (OD280) in the flow-through.	A well-optimized protocol can achieve >90% biotinylation.	[15]

Calculation for Percent Biotinylation: % Biotinylation = [(OD280 of initial sample) - (OD280 of flow-through)] / (OD280 of initial sample) x 100[\[15\]](#)

Application Example: Streptavidin Pull-Down Assay

A common use for biotinylated proteins is to identify interaction partners from a cell lysate. The logical flow of such an experiment is depicted below.



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Figure 3: Workflow for a streptavidin pull-down assay.

Conclusion

Biotin-C10-NHS Ester is a powerful and versatile reagent for the stable and efficient labeling of proteins and other biomolecules. Its long spacer arm and specific reactivity with primary amines make it an indispensable tool in a wide array of research and development applications. By following optimized protocols, researchers can achieve high degrees of

biotinylation while preserving the biological activity of the target molecule, enabling sensitive detection and robust purification schemes.

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